

"SARS-CoV-2-IN-6" effect on cytokine storm

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: SARS-CoV-2-IN-6

Cat. No.: B8220879

[Get Quote](#)

References

- 1. Cytokine Storm in COVID-19: Exploring IL-6 Signaling and Cytokine-Microbiome Interactions as Emerging Therapeutic Approaches - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Role of SARS-CoV-2-induced cytokine storm in multi-organ failure: Molecular pathways and potential therapeutic options - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Role of IL-6 inhibitor in treatment of COVID-19-related cytokine release syndrome [medsci.org]
- 4. Cytokine release syndrome in severe COVID-19: Is tocilizumab effective? | MDedge [mdedge.com]
- To cite this document: BenchChem. ["SARS-CoV-2-IN-6" effect on cytokine storm]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8220879#sars-cov-2-in-6-effect-on-cytokine-storm]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com